

(S)-1-Phenylhex-5-en-3-ol: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-Phenylhex-5-en-3-ol

Cat. No.: B15280398

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-1-Phenylhex-5-en-3-ol is a chiral homoallylic alcohol with potential applications in organic synthesis, fragrance development, and as a building block for bioactive molecules. This document provides a detailed overview of its chemical properties, a representative enantioselective synthesis protocol, and a summary of its known and inferred biological activities. The information is presented to support further research and development involving this compound.

Chemical Properties

(S)-1-Phenylhex-5-en-3-ol is the (S)-enantiomer of the chiral alcohol 1-phenylhex-5-en-3-ol. While specific experimental data for the pure (S)-enantiomer is scarce in publicly available literature, the properties of the racemic mixture provide a foundational understanding.

Table 1: General and Physicochemical Properties of 1-Phenylhex-5-en-3-ol (Racemate)

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	--INVALID-LINK--
Molecular Weight	176.26 g/mol	--INVALID-LINK--
CAS Number	60340-28-5	--INVALID-LINK--
Appearance	Liquid (Predicted)	N/A
Boiling Point	130 °C at 11 Torr (Predicted)	Mol-Instincts
Density	0.972 g/cm ³ (Predicted)	Mol-Instincts
LogP	2.56 (Predicted)	Mol-Instincts
Storage Temperature	2-8°C	Mol-Instincts

Note: The boiling point and density are predicted values for the racemate and should be considered as estimates. The specific optical rotation for the (S)-enantiomer is not readily available in the literature.

Spectroscopic Data (Representative)

Specific spectroscopic data for **(S)-1-Phenylhex-5-en-3-ol** is not available. The following tables present data for the closely related constitutional isomer, (E)-1-phenylhex-1-en-3-ol, to provide an illustrative spectroscopic profile.

Table 2: Representative ¹H NMR Data for (E)-1-phenylhex-1-en-3-ol in CDCl₃

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.38 - 7.36	m	2H	Ar-H
7.32 - 7.29	m	2H	Ar-H
7.24 - 7.23	m	1H	Ar-H
6.57 - 6.53	d, J = 16.0 Hz	1H	Ph-CH=
6.24 - 6.18	dd, J = 16.0, 8.0 Hz	1H	=CH-CH(OH)
4.25 - 4.20	m	1H	CH(OH)
1.92	s	1H	OH
1.69 - 1.60	m	2H	CH ₂
0.98 - 0.94	t, J = 8.0 Hz	3H	CH ₃

Source: Supporting Information, Chemical Science, 2012, DOI: 10.1039/c2sc20338j.[1]

Table 3: Representative ¹³C NMR Data for (E)-1-phenylhex-1-en-3-ol in CDCl₃

Chemical Shift (δ) ppm	Assignment
136.7	Ar-C (quaternary)
132.2	Ph-CH=
130.3	=CH-CH(OH)
128.5	Ar-CH
127.5	Ar-CH
126.4	Ar-CH
74.3	CH(OH)
30.2	CH ₂
9.7	CH ₃

Source: Supporting Information, Chemical Science, 2012, DOI: 10.1039/c2sc20338j.[1]

Table 4: Representative Mass Spectrometry Data for (E)-1-phenylhex-1-en-3-ol

m/z	Relative Intensity (%)	Assignment
162	29	[M] ⁺
133	100	[M - C ₂ H ₅] ⁺
105	61	[C ₈ H ₉] ⁺
91	37	[C ₇ H ₇] ⁺ (Tropylium ion)
77	30	[C ₆ H ₅] ⁺
55	33	[C ₄ H ₇] ⁺

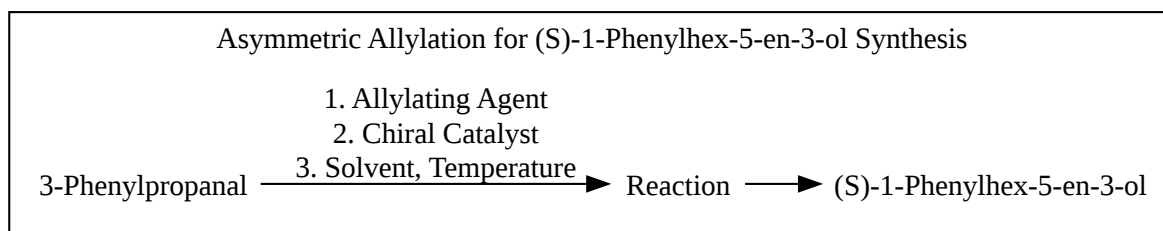
Source: Supporting Information, Chemical Science, 2012, DOI: 10.1039/c2sc20338j.[1]

Experimental Protocols

Enantioselective Synthesis of (S)-1-Phenylhex-5-en-3-ol

The following is a representative experimental protocol for the asymmetric allylation of 3-phenylpropanal, a common method for synthesizing chiral homoallylic alcohols. This protocol is adapted from established methodologies for similar transformations.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of **(S)-1-Phenylhex-5-en-3-ol**.

Materials:

- 3-Phenylpropanal
- Allyltributylstannane (or other suitable allylating agent)
- Chiral Indium(III)-PYBOX complex (catalyst)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- **Catalyst Preparation:** In a flame-dried flask under an inert atmosphere (e.g., argon or nitrogen), the chiral In(III) -PYBOX catalyst is prepared according to literature procedures. Typically, this involves the reaction of a chiral bis(oxazoline) ligand (PYBOX) with an indium(III) salt.
- **Reaction Setup:** To the flask containing the chiral catalyst in anhydrous DCM, add 3-phenylpropanal (1.0 equivalent). Cool the mixture to the optimized reaction temperature (e.g., $-78\text{ }^\circ\text{C}$).
- **Addition of Allylating Agent:** Slowly add allyltributylstannane (1.2 equivalents) to the reaction mixture.
- **Reaction Monitoring:** Stir the reaction at the specified temperature and monitor its progress by thin-layer chromatography (TLC).

- Quenching: Upon completion, quench the reaction by adding saturated aqueous NaHCO_3 solution.
- Workup: Allow the mixture to warm to room temperature. Separate the organic layer, and extract the aqueous layer with DCM. Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a gradient of hexanes and ethyl acetate as the eluent to afford pure **(S)-1-phenylhex-5-en-3-ol**.
- Characterization: Characterize the product by ^1H NMR, ^{13}C NMR, and mass spectrometry, and determine the enantiomeric excess by chiral HPLC analysis.

Chiral HPLC Analysis Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for chiral HPLC analysis.

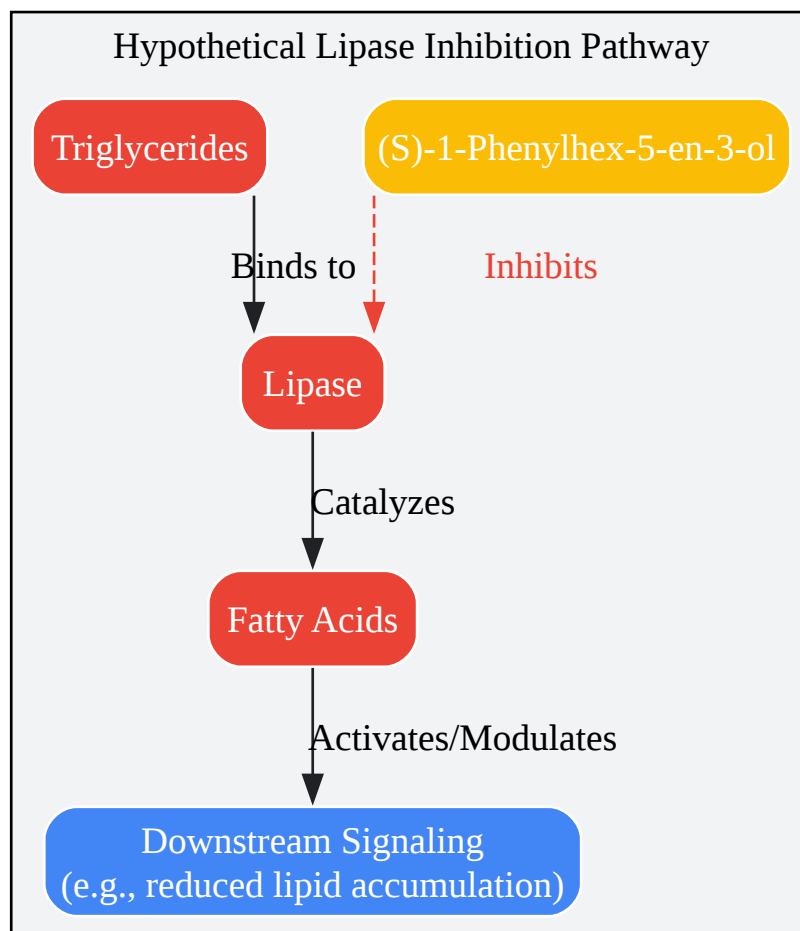
Biological Activity and Signaling Pathways

While specific studies on the biological activity of **(S)-1-Phenylhex-5-en-3-ol** are limited, the broader class of chiral homoallylic alcohols has been investigated for various biological effects.

It has been suggested that 1-phenylhex-5-en-3-ol may interact with enzymes such as lipases. [1] Lipases are crucial in lipid metabolism, and their inhibition is a target for managing obesity and related metabolic disorders. The chiral nature of **(S)-1-phenylhex-5-en-3-ol** suggests that its interaction with the active site of a lipase could be stereospecific.

Inferred Signaling Pathway Interaction:

The following diagram illustrates a hypothetical mechanism by which a lipase inhibitor could impact a signaling pathway related to lipid metabolism.



[Click to download full resolution via product page](#)

Caption: Potential mechanism of lipase inhibition.

Conclusion

(S)-1-Phenylhex-5-en-3-ol is a chiral molecule with significant potential for further investigation. This guide provides a foundational understanding of its properties and a framework for its synthesis and analysis. Further research is warranted to fully elucidate its specific chemical and biological characteristics, which could unlock its utility in various scientific and industrial applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. par.nsf.gov [par.nsf.gov]
- To cite this document: BenchChem. [(S)-1-Phenylhex-5-en-3-ol: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15280398#s-1-phenylhex-5-en-3-ol-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com